

Technical Monograph: 2-Ethoxy-5-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-Ethoxy-5-methylbenzaldehyde

CAS No.: 116529-99-8

Cat. No.: B1321629

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Identity & Physicochemical Profile[1][2][3][4][5]

2-Ethoxy-5-methylbenzaldehyde is a trisubstituted benzene derivative characterized by an aldehyde group at position 1, an ethoxy ether linkage at position 2, and a methyl group at position 5. This specific substitution pattern renders it a valuable "privileged scaffold" for constructing complex heterocycles and pharmaceutical agents.

Core Identity Data

Parameter	Specification
CAS Number	116529-99-8
IUPAC Name	2-Ethoxy-5-methylbenzaldehyde
Synonyms	Benzaldehyde, 2-ethoxy-5-methyl-; 5-Methyl-2-ethoxybenzaldehyde
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
SMILES	<chem>CCOc1c(C=O)cc(C)cc1</chem>
InChI Key	VWELEPLJZIXGFW-UHFFFAOYSA-N

Physicochemical Properties (Experimental & Predicted)

Property	Value	Note
Appearance	Pale yellow to colorless liquid	Low-melting solid in high purity
Boiling Point	~252.6°C (at 760 mmHg)	Predicted value
Density	1.062 g/cm ³	Predicted value
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water	Lipophilic nature
Flash Point	>110°C	Estimate based on homologs

Synthetic Pathways & Methodology

The most robust and scalable route to **2-Ethoxy-5-methylbenzaldehyde** is the Williamson Ether Synthesis utilizing 5-methylsalicylaldehyde (2-hydroxy-5-methylbenzaldehyde) as the starting material. This approach offers high atom economy and regio-control.

Mechanism of Synthesis

The reaction proceeds via an S_N2 mechanism where the phenoxide anion (generated in situ) attacks the electrophilic carbon of the ethylating agent (Ethyl Iodide or Diethyl Sulfate).

Critical Control Point: The choice of solvent and base significantly impacts the reaction rate and the formation of C-alkylated byproducts (though rare with hard electrophiles like ethyl iodide).

Experimental Protocol: O-Ethylation

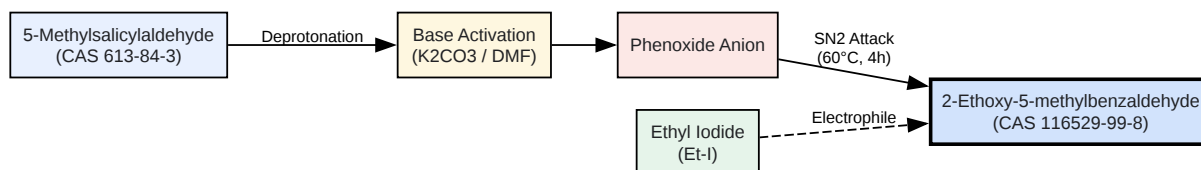
Reagents:

- Substrate: 5-Methylsalicylaldehyde (1.0 eq)
- Alkylating Agent: Ethyl Iodide (1.2 eq) or Diethyl Sulfate (1.1 eq)
- Base: Potassium Carbonate (K_2CO_3 , 2.0 eq, anhydrous)
- Solvent: DMF (N,N-Dimethylformamide) or Acetone

Step-by-Step Procedure:

- Activation: Charge a round-bottom flask with 5-methylsalicylaldehyde (10 mmol) and anhydrous DMF (20 mL). Add K_2CO_3 (20 mmol) in a single portion. Stir at room temperature for 15 minutes to generate the phenoxide anion (color change to bright yellow/orange).
- Alkylation: Add Ethyl Iodide (12 mmol) dropwise over 10 minutes to control the exotherm.
- Reaction: Heat the mixture to 60°C and stir for 4-6 hours. Monitor by TLC (Hexane:EtOAc 8:2); the starting phenol ($R_f \sim 0.6$) should disappear, and the less polar ether product ($R_f \sim 0.8$) should appear.
- Workup: Quench the reaction by pouring into ice-cold water (100 mL). Extract with Ethyl Acetate (3 x 30 mL).
- Purification: Wash the combined organic layers with 1M NaOH (to remove unreacted phenol), followed by Brine. Dry over Na_2SO_4 and concentrate in vacuo.
- Yield: Expected yield is 85-95%. The product is typically sufficiently pure for downstream use; distillation can be used for high-purity applications.

Visualization: Synthetic Workflow



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Caption: Figure 1. Williamson Ether Synthesis pathway converting 5-methylsalicylaldehyde to the target ethoxy derivative.

Reactivity Profile & Functionalization

The chemical behavior of **2-Ethoxy-5-methylbenzaldehyde** is dominated by the electrophilic aldehyde carbonyl and the electron-donating ethoxy group.

Carbonyl Condensations (Knoevenagel & Claisen-Schmidt)

The aldehyde group is highly reactive toward nucleophiles.

- Chalcone Synthesis: Reaction with acetophenones (e.g., in the presence of NaOH/EtOH) yields chalcones, which are precursors to flavonoids and pyrazolines.
- Schiff Bases: Condensation with primary amines yields imines (Schiff bases), widely used as ligands in coordination chemistry or reduced to secondary amines.

Oxidation & Reduction[5]

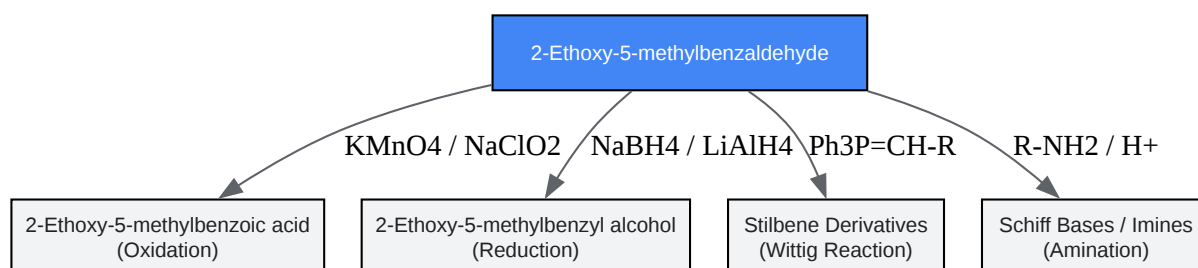
- Oxidation: Treatment with KMnO₄ or NaClO₂ converts the aldehyde to 2-ethoxy-5-methylbenzoic acid, a potential scaffold for amide coupling.
- Reduction: NaBH₄ reduction yields 2-ethoxy-5-methylbenzyl alcohol, useful for etherification or halogenation (benzyl halides).

Electrophilic Aromatic Substitution (EAS)

The 5-methyl and 2-ethoxy groups are ortho/para directors.

- Nitration/Bromination: Substitution will preferentially occur at the 3-position (ortho to the strong ethoxy donor) or the 6-position (ortho to the methyl, para to the ethoxy). Steric hindrance at position 6 (flanked by aldehyde and methyl) often favors position 3.

Visualization: Reactivity Network



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Caption: Figure 2. Divergent synthesis map showing key functional transformations of the aldehyde core.

Applications in Drug Discovery

This molecule acts as a "privileged structure" fragment in medicinal chemistry. Its lipophilicity (ethoxy/methyl groups) improves membrane permeability compared to its hydroxy/demethylated analogs.

- Kinase Inhibitors: The 2-alkoxybenzaldehyde motif is frequently found in the design of kinase inhibitors where the aromatic ring occupies the hydrophobic pocket of the enzyme.
- Anti-inflammatory Agents: Chalcones derived from this aldehyde have shown potential in inhibiting COX-2 and 5-LOX pathways due to the electronic influence of the 5-methyl group.
- Agrochemicals: Used as an intermediate in the synthesis of specific pesticides where the ethoxy group provides metabolic stability against rapid hydrolysis.

Handling & Safety (MSDS Summary)

While specific toxicological data for this CAS is limited, it should be handled with the standard precautions for substituted benzaldehydes.

- Hazards: Skin Irritant (H315), Eye Irritant (H319), STOT SE (H335).
- Storage: Store under inert gas (Nitrogen/Argon) at 2-8°C. Aldehydes are prone to air oxidation to benzoic acids over time.
- Spill Response: Absorb with inert material (vermiculite/sand). Do not flush into surface water.

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